

Butanediol diacrylate molecular weight and density

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Compound of Interest

Compound Name: Butanediol diacrylate

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An In-Depth Technical Guide to the Molecular Weight and Density of Butanediol Diacrylate

This guide provides a comprehensive overview of the molecular weight and density of **butanediol diacrylate**, targeting researchers, scientists, and professionals in drug development. It includes a summary of key physical properties, detailed experimental protocols for their determination, and a logical workflow for these characterization processes.

Quantitative Data Summary

Butanediol diacrylate is a difunctional monomer that exists as different isomers, primarily 1,4-**butanediol diacrylate** and 1,3-**butanediol diacrylate**. While their molecular weights are identical, their densities show slight variations.

Property	1,4-Butanediol Diacrylate	1,3-Butanediol Diacrylate
Molecular Formula	C ₁₀ H ₁₄ O ₄	C ₁₀ H ₁₄ O ₄
Molecular Weight (g/mol)	198.22[1][2][3]	198.22[4]
Density (g/mL at 25°C)	1.051[2][5], 1.01, 1.054[6]	1.03[4]

Experimental Protocols

The determination of the molecular weight and density of liquid compounds like **butanediol diacrylate** requires precise experimental techniques. Modern mass spectrometry is the

standard for accurate molecular weight determination, while density can be reliably measured using pycnometry or digital density meters.

Molecular Weight Determination via Mass Spectrometry

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules.^{[7][8]} This allows for the precise determination of a compound's molecular weight.

Methodology: Electrospray Ionization Mass Spectrometry (ESI-MS)

- **Sample Preparation:** A dilute solution of **butanediol diacrylate** is prepared in a suitable volatile solvent (e.g., methanol or acetonitrile) to a concentration of approximately 1-10 μM .
- **Instrumentation Setup:**
 - The ESI-MS is calibrated using a standard compound with a known molecular weight.
 - The sample solution is loaded into a syringe and infused into the ESI source at a constant flow rate.
- **Ionization:** A high voltage is applied to the tip of the infusion needle, causing the sample solution to form a fine spray of charged droplets. As the solvent evaporates, the analyte molecules become charged ions.
- **Mass Analysis:** The generated ions are directed into the mass analyzer, which separates them based on their mass-to-charge ratio.
- **Detection and Data Analysis:** The detector records the abundance of ions at each m/z value. The resulting mass spectrum will show a peak corresponding to the molecular ion of **butanediol diacrylate**, from which its molecular weight can be accurately determined.^{[7][9]}

Density Determination

The density of a liquid is its mass per unit volume and is temperature-dependent. Two common and precise methods for determining the density of liquids are the pycnometer method and the oscillating U-tube method.

Methodology 1: Pycnometer Method

A pycnometer is a glass flask with a precisely known volume.^[6]

- **Cleaning and Calibration:** The pycnometer is thoroughly cleaned, dried, and its empty mass is accurately weighed on an analytical balance.^{[3][6]}
- **Filling with a Reference Liquid:** The pycnometer is filled with a reference liquid of known density, typically distilled water, and placed in a thermostatic bath to reach a specific temperature (e.g., 25°C).
- **Mass of Reference Liquid:** The mass of the filled pycnometer is measured, and by subtracting the empty mass, the mass of the water is determined. The precise volume of the pycnometer at that temperature can then be calculated.
- **Sample Measurement:** The pycnometer is emptied, dried, and filled with **butanediol diacrylate**. It is brought to the same temperature as the reference measurement.
- **Mass of Sample:** The mass of the pycnometer filled with **butanediol diacrylate** is measured.
- **Density Calculation:** The mass of the **butanediol diacrylate** is divided by the calibrated volume of the pycnometer to determine its density.^[10]

Methodology 2: Oscillating U-tube Density Meter

This method relies on the principle that the oscillation frequency of a U-shaped tube is dependent on the mass of the liquid it contains.^{[11][12]}

- **Instrument Calibration:** The digital density meter is calibrated using dry air and a certified reference standard, such as deionized water.^[13]
- **Sample Injection:** A small sample of **butanediol diacrylate** is injected into the oscillating U-tube, ensuring no air bubbles are present.^[4]
- **Temperature Equilibration:** The instrument's built-in Peltier thermostat brings the sample to the desired measurement temperature (e.g., 25°C).^[1]

- Frequency Measurement: The instrument electronically excites the U-tube, causing it to oscillate at its natural frequency. This frequency is precisely measured.
- Density Calculation: The instrument's software automatically calculates the density of the sample based on the measured oscillation frequency and the calibration data.[\[11\]](#)[\[13\]](#)

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the characterization of the molecular weight and density of **butanediol diacrylate**.



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Caption: Workflow for determining the molecular weight and density of **butanediol diacrylate**.

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